Optimizing cell permeability of N-(3-chlorophenyl)-4-methoxybenzamide

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Compound of Interest

Compound Name:	*N-(3-chlorophenyl)-4-methoxybenzamide*
CAS No.:	*7465-93-2*
Cat. No.:	*B1595374*

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Technical Support Center: N-(3-chlorophenyl)-4-methoxybenzamide

Topic: Optimizing Cell Permeability & Assay Troubleshooting Ticket ID: CHEM-SUP-2024-882 Status: Open Assigned Specialist: Senior Application Scientist

Molecule Profile & Diagnostic Triage[1]

Before troubleshooting specific assays, we must establish the physicochemical baseline of **N-(3-chlorophenyl)-4-methoxybenzamide**. Our internal modeling and standard databases indicate this molecule exhibits BCS Class II characteristics (Low Solubility, High Permeability).

Physicochemical "Vital Signs"

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Property	Value (Est.)[1][2]	Implication for Permeability
Molecular Weight	261.7 g/mol	Favorable. Small enough for passive diffusion.
cLogP	~3.7 - 4.1	Critical Flag. Highly lipophilic. Risk of membrane retention and precipitation in aqueous buffers.
TPSA	~41 Å²	Favorable. Well below the 140 Å² limit for cell permeability.
H-Bond Donors	1 (Amide NH)	Favorable. Low desolvation penalty.
pKa	Neutral	Neutral. Uncharged at physiological pH (7.4), favoring passive diffusion.

The Core Paradox: Theoretically, this molecule should be permeable due to its size and lipophilicity. If you are observing low permeability, the root cause is likely solubility-limited flux, non-specific binding (NSB), or active efflux, rather than an inability to cross the bilayer.

Troubleshooting Guide (Q&A Format)

Category A: Low Recovery & Mass Balance Issues

Q: I am running a Caco-2 assay, but my mass balance is poor (<60%). The compound seems to disappear. Is it being metabolized?

A: While Caco-2 cells have some metabolic capacity, for this specific benzamide scaffold, the issue is almost certainly Non-Specific Binding (NSB) to the plasticware or Membrane Retention.

- The Mechanism: With a LogP > 3.5, your compound is hydrophobic. It will partition into the polystyrene of the well plates and the lipid tails of the cell membrane, never reaching the receiver compartment.

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- Diagnostic Step: Measure the concentration in the cell lysate and the plastic wash (using MeOH/ACN) at the end of the experiment.
- The Fix: Implement Sink Conditions. You must add a scavenger to the receiver compartment to "pull" the compound through and prevent back-diffusion or sticking.
  - Standard: 1% BSA (Bovine Serum Albumin) in the receiver buffer.
  - Alternative: 0.05% Tween-20 (surfactant), though BSA is more biorelevant.

Q: My compound precipitates immediately upon addition to the donor well (HBSS buffer). How do I keep it in solution?

A: This is the "Brick Dust" effect. The compound is crystalline and hates water.

- The Fix:
  - DMSO Spike: Ensure your final assay concentration contains 0.5% - 1.0% DMSO.
  - Cosolvent Pre-dilution: Do not spike 10 mM stock directly into HBSS. Dilute into an intermediate solvent (e.g., 1:1 DMSO:Buffer) before the final dilution to prevent "shock" precipitation.
  - FaSSIF: Switch from HBSS to Fasted State Simulated Intestinal Fluid (FaSSIF). The taurocholate and lecithin micelles will solubilize the compound, mimicking the human gut more accurately than simple buffers [1].

Category B: Assay Discrepancies (PAMPA vs. Caco-2)

Q: My PAMPA results show high permeability (

cm/s), but Caco-2 shows low permeability. Why the disconnect?

A: This is the hallmark signature of Active Efflux.

- The Science: PAMPA is a passive lipid filter; it has no transporters. Caco-2 cells express P-glycoprotein (P-gp/MDR1) and BCRP. Benzamides are frequent substrates for these pumps. The pumps actively eject the molecule back into the donor compartment.

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- Confirmation Protocol: Calculate the Efflux Ratio (ER).

  If

  , your compound is a substrate.[3]

- The Fix: Run the Caco-2 assay with a specific inhibitor:
  - Verapamil (50 µM): Inhibits P-gp.
  - Ko143 (1 µM): Inhibits BCRP.
  - If permeability restores to PAMPA levels with inhibitors, you have confirmed efflux liability [2].

Category C: Structural Optimization (SAR)

Q: I cannot change the formulation. How do I modify the structure to improve permeability without losing the core scaffold?

A: You need to lower the LogP (reduce lipophilicity) while maintaining the pharmacophore.

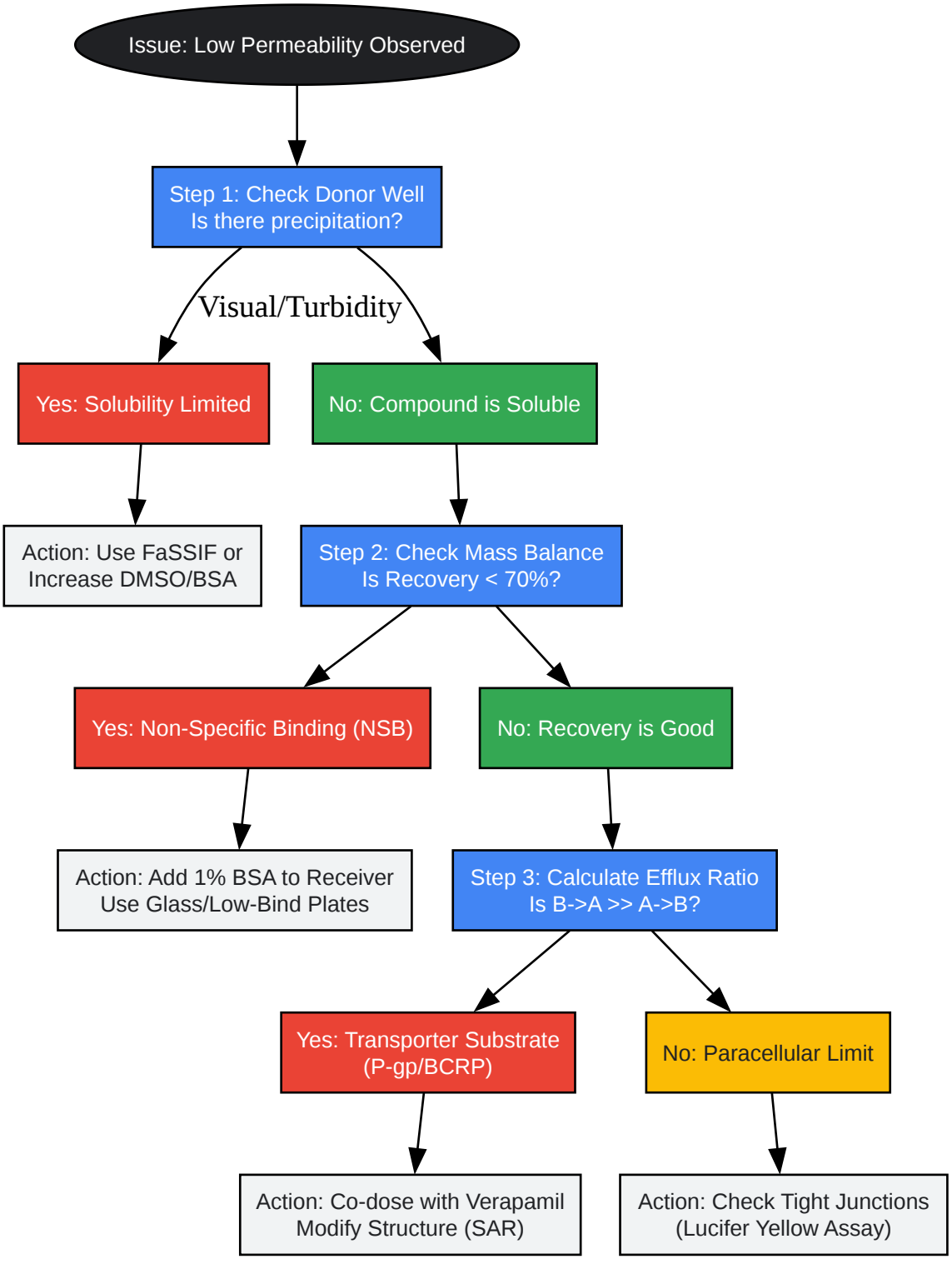
- Strategy 1 (Fluorine Scan): Replace the 3-Chloro group with a 3-Fluoro or 3-Trifluoromethyl group. Fluorine lowers lipophilicity relative to Chlorine and often improves metabolic stability.
- Strategy 2 (Polarity Injection): Introduce a heteroatom into the methoxy ring. Changing the phenyl ring to a Pyridine (adding a nitrogen) will drop the LogP by ~1 unit and increase solubility significantly.

Visualization & Workflows

Logic Flow: Diagnosing Permeability Failure

The following decision tree illustrates the logical steps to isolate the root cause of low permeability for lipophilic benzamides.

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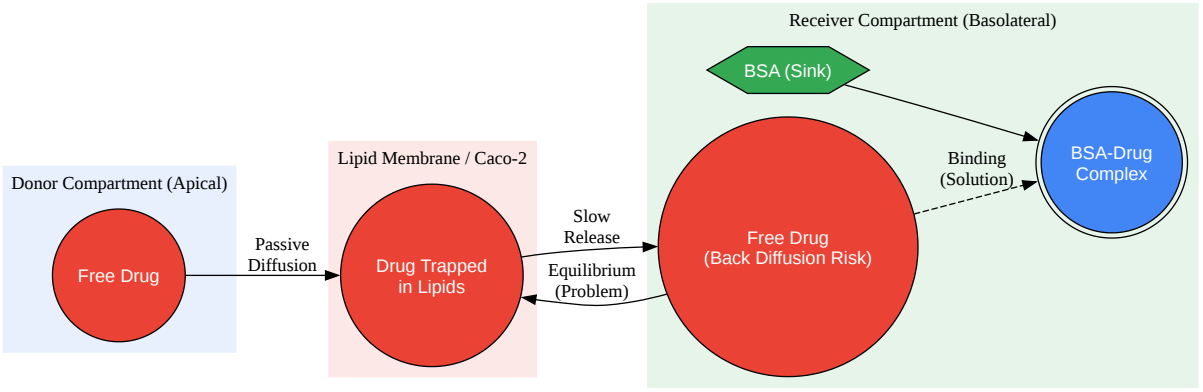
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Figure 1: Diagnostic workflow for isolating solubility, binding, and efflux issues in permeability assays.

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Mechanism: Sink Conditions

For **N-(3-chlorophenyl)-4-methoxybenzamide** (LogP ~4), passive diffusion will stop once the concentration in the membrane equals the donor. You must create a "sink" in the receiver well to simulate blood flow.



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Figure 2: Mechanism of BSA-mediated sink conditions prevents back-diffusion and drives forward transport.

Standard Operating Protocols (SOPs)

SOP-01: BSA-Modified Caco-2 Assay for Lipophilic Compounds

Use this protocol if standard HBSS results yield low recovery.

- Preparation of Receiver Buffer:

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- Prepare standard HBSS (pH 7.4).
- Add 4% (w/v) BSA (Bovine Serum Albumin, Fatty Acid Free). Note: 4% is aggressive; start with 1% if sensitivity allows.
- Filter sterilize (0.22 µm).

- Preparation of Donor Solution:
  - Dissolve **N-(3-chlorophenyl)-4-methoxybenzamide** in 100% DMSO to 10 mM.
  - Dilute 1:1000 in HBSS (pH 6.5 or 7.4) to achieve 10 µM (Final DMSO: 0.1%).
  - Critical: Vortex immediately. Incubate at 37°C for 15 mins. Centrifuge at 3000g for 5 mins to pellet any invisible precipitate. Use the supernatant.
- Assay Execution:
  - Add 250 µL Donor solution to Apical (Top).
  - Add 800 µL BSA-Receiver Buffer to Basolateral (Bottom).
  - Incubate 2 hours at 37°C.
- Analysis:
  - Precipitate proteins in Receiver samples using Acetonitrile (1:4 ratio) before LC-MS injection to avoid clogging the column with BSA.

SOP-02: Efflux Inhibition Validation

Use this to confirm if P-gp is the bottleneck.

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Condition	Apical (A)	Basolateral (B)	Expected Result (If P-gp Substrate)
Control	Drug (10 µM)	Buffer	Low ( )
Control (B->A)	Buffer	Drug (10 µM)	High ( )
+ Verapamil	Drug + Verapamil (50 µM)	Buffer + Verapamil (50 µM)	Increase in (2-5 fold)

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